

Essential Safety and Logistical Information for Handling Dibromo p-xylene

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Compound of Interest

Compound Name: *Dibromo p-xylene*

Cat. No.: *B8357568*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals like α,α' -Dibromo-p-xylene is paramount. This document provides immediate, essential safety protocols, operational guidance, and disposal plans to foster a secure laboratory environment.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling.

Property	Value
CAS Number	623-24-5
Molecular Formula	C ₈ H ₈ Br ₂
Molecular Weight	263.96 g/mol
Appearance	Beige to white to light yellow crystal powder
Melting Point	142 - 147 °C / 287.6 - 296.6 °F[1][2]
Boiling Point	245 °C / 473 °F @ 760 mmHg[1][2]
Odor	Odorless[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure.

Dibromo p-xylene is a lachrymator, meaning it can cause tearing, and is harmful if it comes into contact with skin or is inhaled.[1]

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Ensure safety showers and eyewash stations are readily accessible.[1]

Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles and a face shield. Standard EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 should be followed.[1][3]
- Skin Protection:
 - Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure.[1]
 - Long-sleeved clothing or a lab coat is required.[4]
- Respiratory Protection:
 - For operations that may generate dust, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1] A dust mask of type N95 (US) or type P3 (EN 143) respirator cartridges are recommended.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **Dibromo p-xylene** minimizes risks.

- Preparation:
 - Before handling, ensure all necessary PPE is donned correctly.

- Work within a designated area, such as a chemical fume hood, to control dust and vapors.
[3]
- Have spill control materials readily available.
- Handling:
 - Avoid the formation of dust and aerosols.[3]
 - Avoid contact with skin, eyes, and clothing.[3][5]
 - Do not breathe dust or vapors.[3][6]
 - Use only non-sparking tools.
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][3]
 - Keep the container tightly closed.[1][3]
 - Store in a corrosives area, away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[1][7]
 - The substance is moisture-sensitive.[7]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1][7]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[1][6][7]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.[1][7]

- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)
[\[7\]](#)

Spill and Disposal Plan

Proper management of spills and waste is essential to protect personnel and the environment.

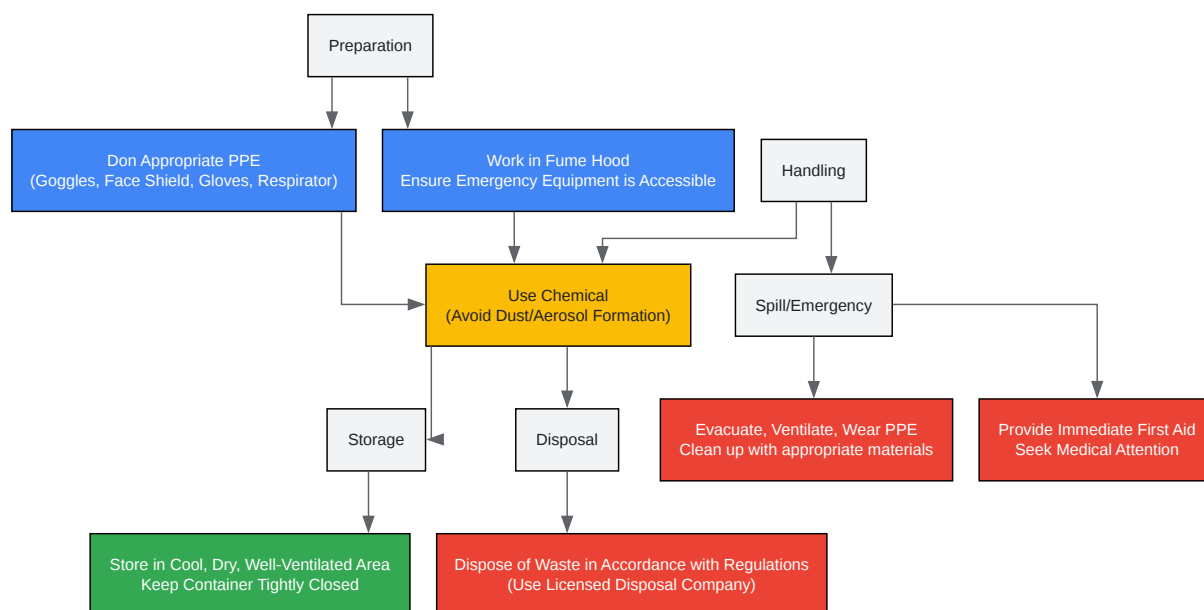
Spill Cleanup:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Wear appropriate PPE as described above.
- Avoid creating dust.[\[3\]](#)
- Sweep up the spilled solid material and shovel it into a suitable, closed container for disposal.[\[1\]](#)[\[3\]](#)
- Do not let the chemical enter the environment.[\[1\]](#)

Disposal:

- Dispose of waste in an approved waste disposal plant.[\[1\]](#)
- Waste material must be disposed of in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)
- One disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)
- Leave chemicals in their original containers and do not mix with other waste.[\[3\]](#)
- Handle uncleaned containers as you would the product itself.[\[3\]](#)

Safe Handling Workflow



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Caption: Workflow for the safe handling of **Dibromo p-xylene**.

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